

Application Notes and Protocols: Preparation of AZD3839 Free Base Stock Solution

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Compound of Interest

Compound Name: AZD3839 free base

Cat. No.: B605758

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Introduction

AZD3839 is a potent and selective inhibitor of the beta-site amyloid precursor protein cleaving enzyme 1 (BACE1).^{[1][2][3]} BACE1 is a key enzyme in the amyloidogenic pathway, responsible for the initial cleavage of the amyloid precursor protein (APP).^[3] Inhibition of BACE1 is a therapeutic strategy aimed at reducing the production of amyloid-beta (A β) peptides, which are believed to play a central role in the pathophysiology of Alzheimer's disease.^{[3][4]} AZD3839 has been shown to effectively reduce A β levels in preclinical studies.^{[3][4][5]}

This document provides detailed protocols for the preparation of a stock solution of **AZD3839 free base** for in vitro and in vivo research applications. Accurate preparation of the stock solution is critical for obtaining reliable and reproducible experimental results.

Chemical Properties of AZD3839 Free Base

A summary of the key chemical and physical properties of **AZD3839 free base** is provided in the table below. This information is essential for accurate calculations and proper handling of the compound.

Property	Value	Reference
Molecular Weight	431.41 g/mol	[1]
Formula	C ₂₄ H ₁₆ F ₃ N ₅	[1]
CAS Number	1227163-84-9	[1]
Solubility in DMSO	86 mg/mL (199.34 mM)	[1]
Solubility in Ethanol	86 mg/mL	[1]
Solubility in Water	Insoluble	[1]
Purity	>99%	[1]

Experimental Protocols

Materials and Equipment

Materials:

- **AZD3839 free base** powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Ethanol, absolute
- Sterile, nuclease-free microcentrifuge tubes or vials
- Pipette tips
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Equipment:

- Analytical balance
- Vortex mixer
- Sonicator (optional)

- Calibrated micropipettes
- -20°C freezer for storage

Preparation of a 10 mM AZD3839 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of AZD3839 in DMSO, a common solvent for in vitro studies.

Step-by-Step Procedure:

- **Equilibrate AZD3839 Powder:** Allow the vial of **AZD3839 free base** powder to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation of moisture.
- **Weigh the Compound:** Accurately weigh the desired amount of AZD3839 powder using an analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.314 mg of AZD3839 (Molecular Weight = 431.41 g/mol).
- **Dissolve in DMSO:** Add the appropriate volume of anhydrous DMSO to the weighed AZD3839 powder. For the example above, add 1 mL of DMSO.
- **Ensure Complete Dissolution:** Vortex the solution vigorously for 1-2 minutes to facilitate dissolution. If necessary, sonicate the solution for a few minutes to ensure it is completely dissolved. Visually inspect the solution to confirm there are no undissolved particles.
- **Aliquot for Storage:** To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.^[1]
- **Storage:** Store the aliquots at -20°C for long-term storage. The powder form is stable for up to 3 years at -20°C.^[1]

Calculation for Preparing a 10 mM Stock Solution:

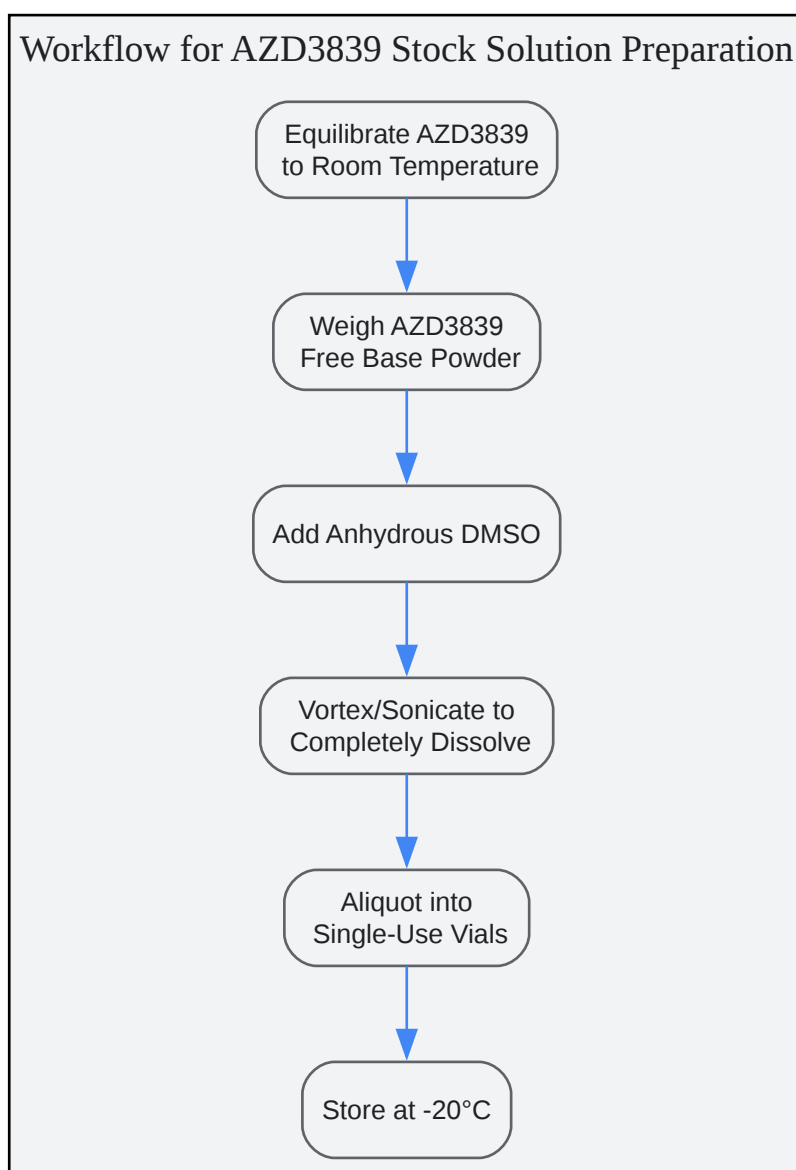
To calculate the mass of AZD3839 required for a specific volume and concentration, use the following formula:

$$\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$$

Example for 1 mL of 10 mM solution: $\text{Mass (g)} = (10 \times 10^{-3} \text{ mol/L}) \times (1 \times 10^{-3} \text{ L}) \times (431.41 \text{ g/mol}) = 0.0043141 \text{ g} = 4.314 \text{ mg}$

Visualizations

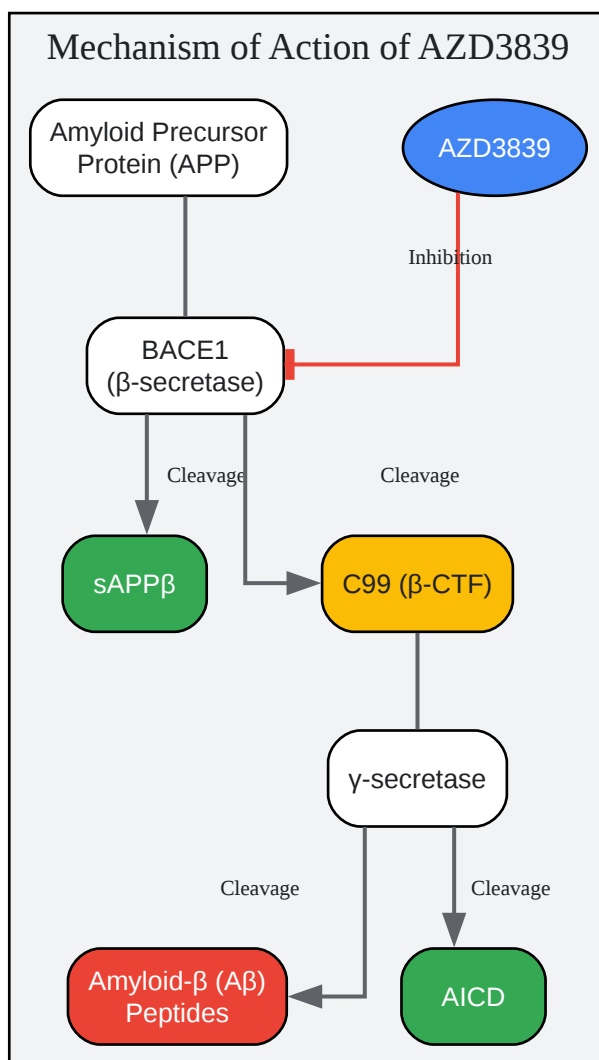
Experimental Workflow for Stock Solution Preparation



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Caption: Workflow for preparing AZD3839 stock solution.

Signaling Pathway of AZD3839 as a BACE1 Inhibitor

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Caption: AZD3839 inhibits BACE1, blocking APP cleavage.

Conclusion

This document provides a comprehensive guide for the preparation of **AZD3839 free base** stock solutions. Adherence to these protocols will ensure the accuracy and consistency of

experimental results. It is important to note that while the user's initial query mentioned "gamma-secretase inhibitor," AZD3839 is a well-characterized BACE1 inhibitor. The provided signaling pathway diagram accurately reflects its mechanism of action. Researchers should always refer to the specific properties of the compound and follow appropriate safety precautions when handling chemical reagents.

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